

In-Depth Technical Guide: 2,2-Dimethylmorpholine Hydrochloride

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Compound of Interest

Compound Name: 2,2-Dimethylmorpholine
hydrochloride

Cat. No.: B189878

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CAS Number: 167946-94-3

This technical guide provides a comprehensive overview of **2,2-Dimethylmorpholine hydrochloride**, tailored for researchers, scientists, and professionals in drug development. The document summarizes its chemical properties, outlines a potential synthetic route, and discusses the broader context of its application based on the known biological significance of the morpholine scaffold.

Core Chemical and Physical Properties

2,2-Dimethylmorpholine hydrochloride is a substituted morpholine derivative. The morpholine ring is a common structural motif in medicinal chemistry, valued for its ability to improve the physicochemical properties of drug candidates, such as solubility and metabolic stability.^{[1][2][3]} The fundamental properties of the hydrochloride salt are summarized below.

Table 1: Physicochemical Data for **2,2-Dimethylmorpholine Hydrochloride**

Property	Data
CAS Number	167946-94-3[4][5][6]
Molecular Formula	C ₆ H ₁₄ ClNO[4][6]
Molecular Weight	151.63 g/mol [4][6]
Canonical SMILES	CC1(C)CNCCO1.Cl[4]
InChIKey	UFLFSJVTFSZTKX-UHFFFAOYSA-N[7]
Purity (Typical)	≥97%[4]
Physical Form	Solid
Storage Conditions	Room temperature, in a dry, sealed container[5]

Synthesis and Characterization

While specific literature detailing the experimental synthesis of **2,2-Dimethylmorpholine hydrochloride** is not readily available, a plausible synthetic pathway can be constructed based on established methods for preparing substituted morpholines.[8][9][10][11] The general approach involves the cyclization of an appropriate amino alcohol followed by salt formation.

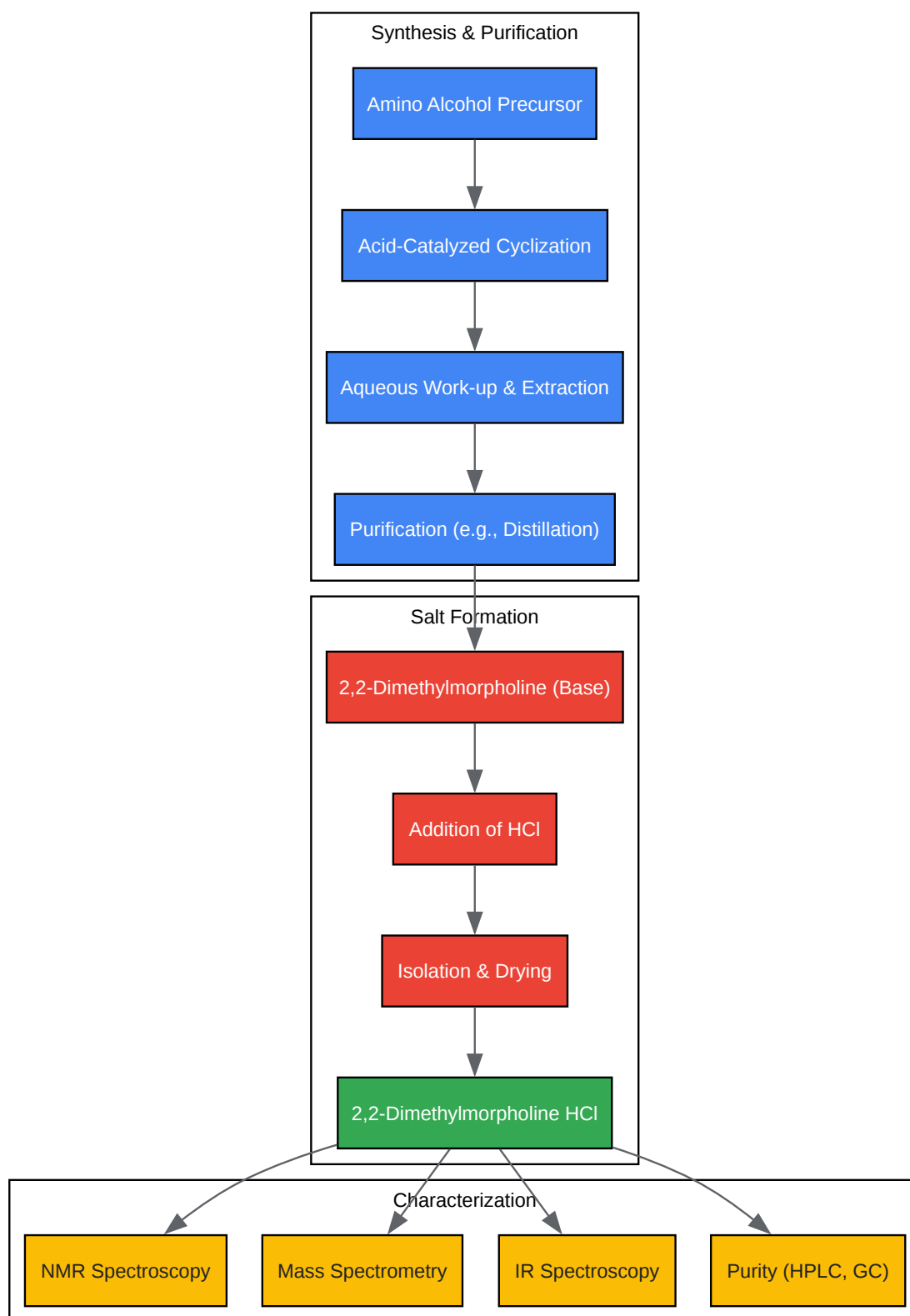
Postulated Experimental Synthesis Protocol

A potential two-step synthesis is outlined below:

- Synthesis of 2,2-Dimethylmorpholine (Free Base):** The synthesis would likely begin with the cyclization of a suitable precursor, such as 2-(2-hydroxyethylamino)-2-methylpropan-1-ol. This intramolecular dehydration is typically achieved by heating the amino alcohol in the presence of a strong acid catalyst, like sulfuric acid. The reaction mixture is heated to drive off water, facilitating the ring closure to form the 2,2-dimethylmorpholine free base.
- Formation of the Hydrochloride Salt:** The purified 2,2-dimethylmorpholine base is then dissolved in a suitable organic solvent (e.g., diethyl ether, isopropanol). A solution of hydrochloric acid in the same or a miscible solvent is added, often with cooling, to precipitate the hydrochloride salt. The resulting solid is collected by filtration, washed with a cold solvent to remove any excess acid, and dried under vacuum.

General Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and subsequent characterization of a substituted morpholine hydrochloride.



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Caption: General workflow for synthesis and characterization.

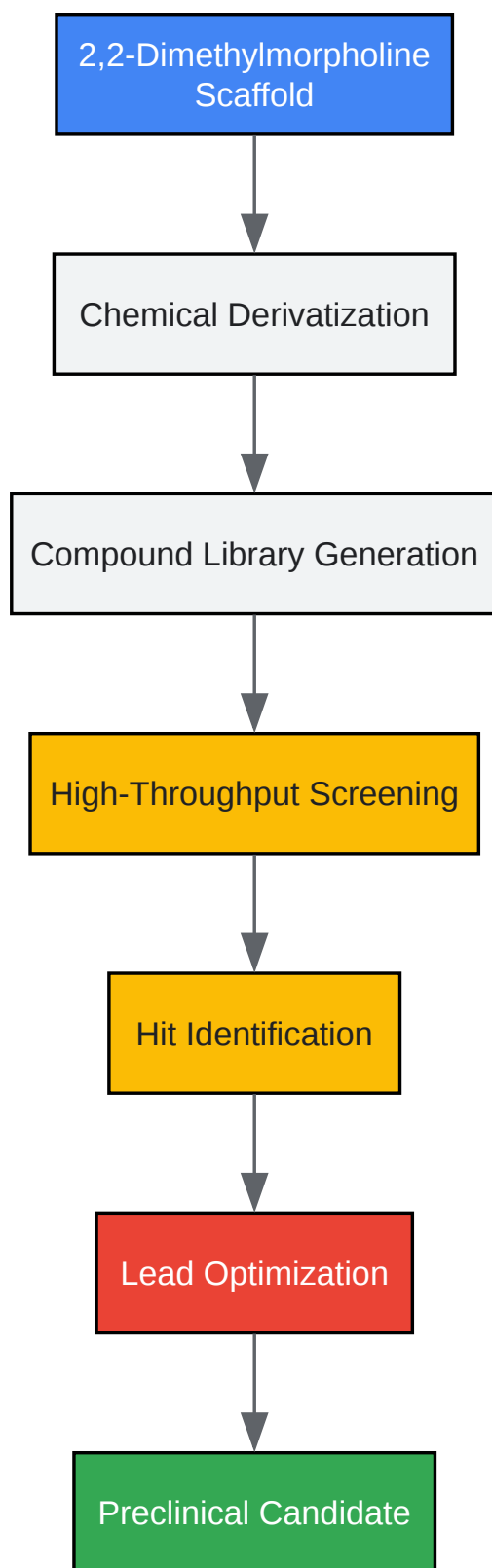
Characterization

No specific, publicly available spectroscopic data (e.g., NMR, IR, Mass Spectra) for **2,2-Dimethylmorpholine hydrochloride** was found. Characterization would follow standard analytical chemistry protocols to confirm the identity and purity of the synthesized compound. A Chinese patent (CN110950818B) provides NMR data for the related cis-2,6-dimethylmorpholine, which could serve as a reference for spectral interpretation.^[8]

Biological Activity and Drug Development Context

Specific biological activity or signaling pathway involvement for **2,2-Dimethylmorpholine hydrochloride** has not been reported in the searched scientific literature. However, the morpholine scaffold is a well-established "privileged structure" in drug discovery.^{[1][2][3]} Its incorporation into a molecule can enhance potency, modulate pharmacokinetic properties, and improve CNS penetration.^{[1][2]}

The logical progression of utilizing a chemical scaffold like 2,2-dimethylmorpholine in a drug discovery program is depicted below.



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Caption: The role of a scaffold in a typical drug discovery pipeline.

Given its structural features, **2,2-Dimethylmorpholine hydrochloride** is a valuable building block for creating libraries of novel compounds for biological screening against various therapeutic targets.^[12]

Conclusion

2,2-Dimethylmorpholine hydrochloride is a chemical entity with significant potential as a scaffold in medicinal chemistry and drug development. While specific data on its synthesis and biological activity are sparse in the current literature, its properties can be inferred from the extensive research on related morpholine derivatives. This guide provides a foundational understanding of this compound for researchers looking to incorporate it into their discovery programs.

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